

Introduction: The Untapped Potential of a Substituted Indole Scaffold

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Compound of Interest

Compound Name: 3-Chloro-4-nitro-1H-indole

CAS No.: 208511-07-3

Cat. No.: B1590663

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The indole nucleus is a cornerstone of medicinal chemistry, forming the structural basis for a multitude of natural products, pharmaceuticals, and biologically active compounds.^[1] Its unique electronic properties and versatile reactivity have made it a "privileged structure" in drug discovery. The strategic placement of substituents onto the indole ring can dramatically modulate its physicochemical properties and biological activity. This guide focuses on a specific, albeit less documented, derivative: **3-Chloro-4-nitro-1H-indole**.

It is important to note that a dedicated CAS (Chemical Abstracts Service) number for **3-Chloro-4-nitro-1H-indole** could not be readily identified in comprehensive chemical databases. This suggests that it is a novel or less-common isomer. Consequently, this guide has been meticulously compiled by extrapolating data from closely related, commercially available isomers and foundational principles of indole chemistry. The insights provided herein are intended to serve as a robust theoretical and practical framework for researchers interested in the synthesis and application of this promising molecule.

Physicochemical and Structural Characteristics

The fundamental properties of **3-Chloro-4-nitro-1H-indole** are derived from its molecular formula, $C_8H_5ClN_2O_2$. A detailed comparison with its known isomers provides a predictive baseline for its characteristics.

Property	3-Chloro-4-nitro-1H-indole (Predicted)	3-chloro-7-nitro-1H-indole[2][3][4][5]	4-chloro-7-nitro-1H-indole
CAS Number	Not readily available	165669-14-7	96831-52-6
Molecular Formula	$C_8H_5ClN_2O_2$	$C_8H_5ClN_2O_2$	$C_8H_5ClN_2O_2$
Molecular Weight	196.59 g/mol	196.59 g/mol	196.59 g/mol
IUPAC Name	3-Chloro-4-nitro-1H-indole	3-chloro-7-nitro-1H-indole	4-chloro-7-nitro-1H-indole
InChI Key	Predicted: ZJBCXJFLCFCFAJO-UHFFFAOYSA-N	QDGYVAQMPDTWIE-UHFFFAOYSA-N	NDHBCNHRLXZLGN-UHFFFAOYSA-N
Physical Form	Predicted: Yellow to brown solid	Yellow solid	Not specified
Purity	Not applicable	≥97%	Not specified
Storage Temperature	Predicted: 2-8°C	0-8°C	Not specified

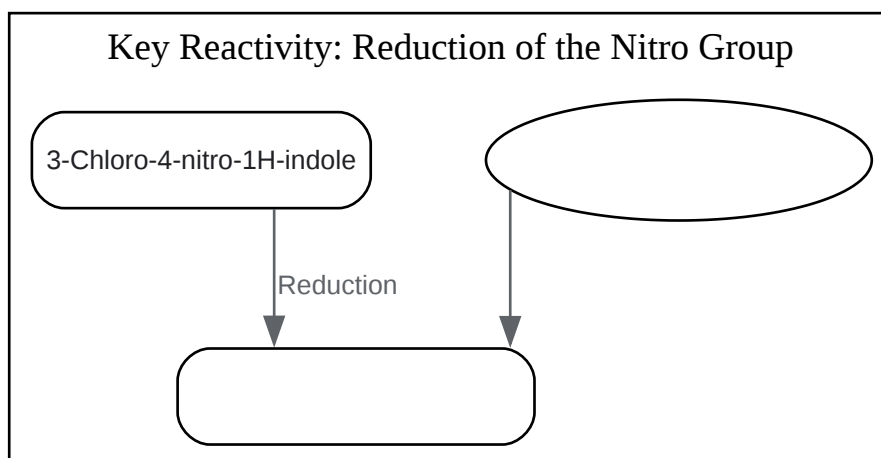
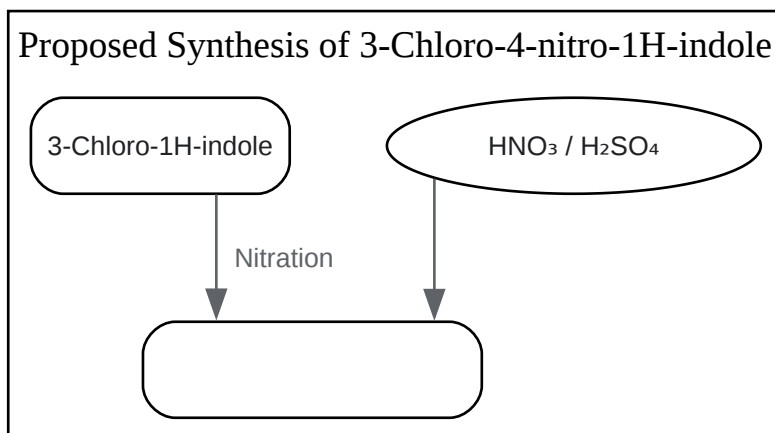
Proposed Synthesis and Mechanistic Rationale

The synthesis of **3-Chloro-4-nitro-1H-indole** can be approached through several strategic routes, primarily involving the sequential introduction of the chloro and nitro functionalities onto the indole scaffold. The choice of the synthetic pathway is dictated by the directing effects of the substituents on the indole ring.

Synthetic Pathway: Nitration of 3-Chloro-1H-indole

A plausible and efficient route involves the electrophilic nitration of commercially available 3-chloro-1H-indole. The C3 position of the indole ring is typically the most nucleophilic and prone to electrophilic attack. However, with the C3 position already occupied by a chlorine atom, the

incoming electrophile (the nitronium ion, NO_2^+) will be directed to other positions on the ring. The chloro substituent is an ortho-, para-directing deactivator. In the context of the indole ring system, nitration is expected to occur on the benzene portion of the molecule. The most likely position for nitration would be C4, influenced by the directing effect of the pyrrole nitrogen.



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Sources

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